

Application Notes and Protocols for In Vitro Studies with ZXH-1-161

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Compound of Interest

Compound Name: ZXH-1-161

Cat. No.: B12395191

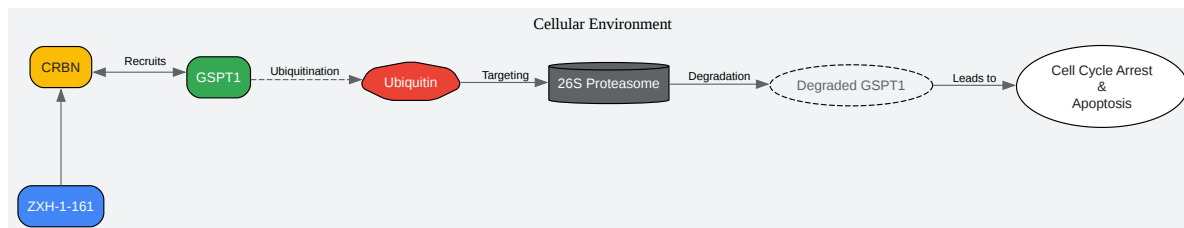
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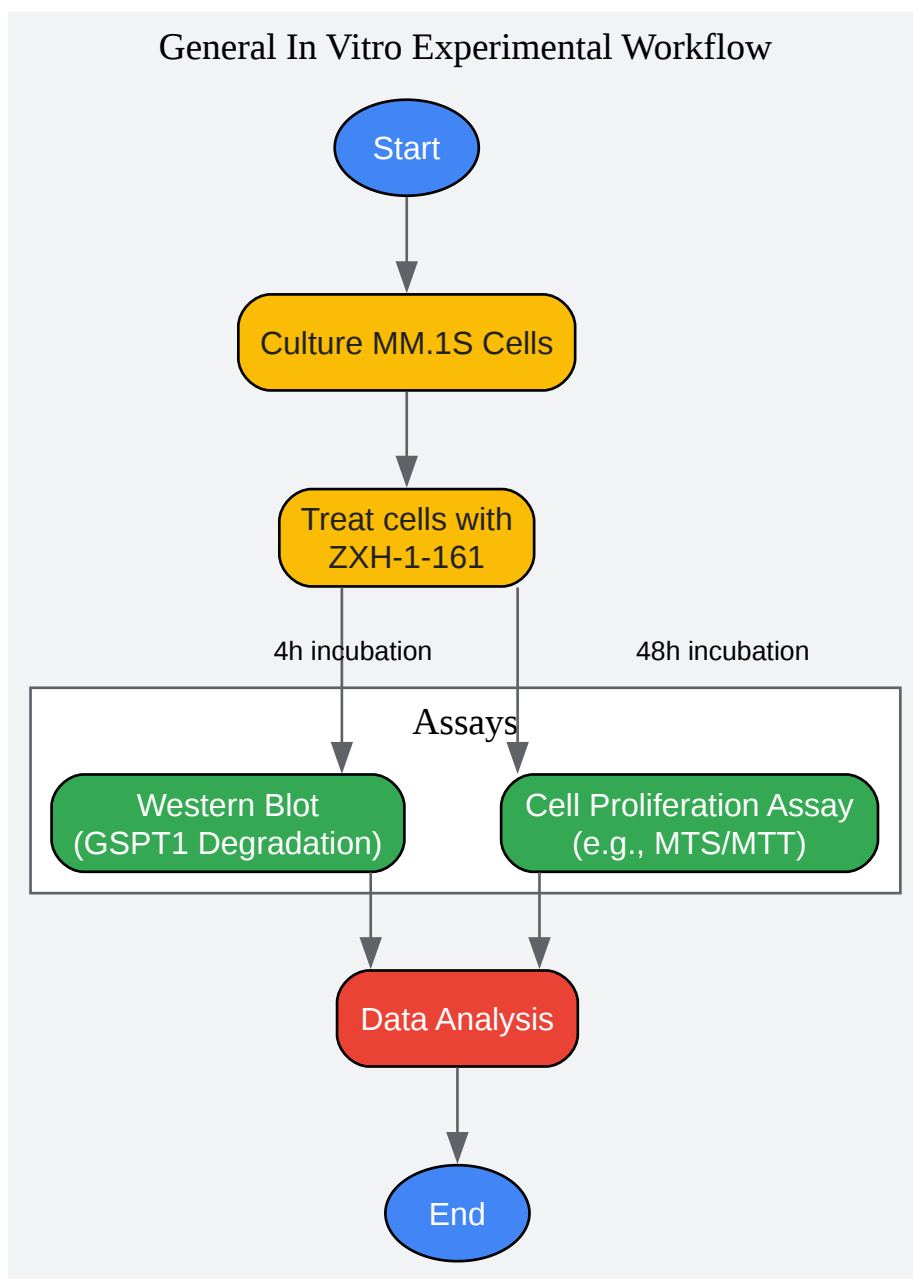
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the in vitro use of **ZXH-1-161**, a potent and selective molecular glue degrader. **ZXH-1-161** functions as a modulator of the E3 ubiquitin ligase Cereblon (CRBN), inducing the targeted degradation of the translation termination factor GSPT1 (G1 to S phase transition 1).^{[1][2]} This targeted protein degradation leads to anti-proliferative effects, particularly in cancer cells dependent on GSPT1. These notes offer detailed protocols for key in vitro assays to characterize the activity of **ZXH-1-161**.

Mechanism of Action

ZXH-1-161 acts as a "molecular glue," facilitating an interaction between CRBN and GSPT1.^[1] This induced proximity results in the ubiquitination of GSPT1 by the CRL4^{CRBN} E3 ligase complex, marking it for degradation by the 26S proteasome. The degradation of GSPT1 disrupts protein translation, leading to cell cycle arrest and apoptosis in susceptible cancer cell lines.^[1]





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. tenovapharma.com [tenovapharma.com]
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